

Application Note & Protocol: Comprehensive Analytical Characterization of 4-Bromoisoquinolin-8-amine

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Compound of Interest

Compound Name: 4-Bromoisoquinolin-8-amine

CAS No.: 351458-46-3

Cat. No.: B1269545

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Abstract

This document provides a comprehensive guide with detailed protocols for the analytical characterization of **4-Bromoisoquinolin-8-amine**, a critical intermediate in pharmaceutical synthesis. The methodologies outlined herein are designed for researchers, quality control analysts, and drug development professionals to ensure the identity, purity, and structural integrity of this compound. This guide emphasizes the causality behind experimental choices, integrating spectroscopic and chromatographic techniques to create a self-validating analytical workflow. The protocols are grounded in established scientific principles and supported by authoritative references.

Introduction

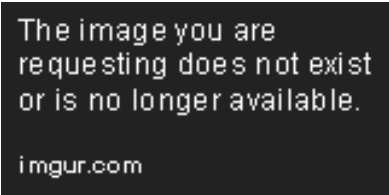
4-Bromoisoquinolin-8-amine is a heterocyclic aromatic compound belonging to the isoquinoline family.^[1] Its structure, featuring a bromine substituent and an amine group on the isoquinoline core, makes it a versatile building block in medicinal chemistry, particularly in the development of novel kinase inhibitors. Given its role as a key starting material, rigorous

analytical characterization is imperative to guarantee the quality and consistency of downstream products.

This application note details a multi-technique approach for the complete characterization of **4-Bromoisoquinolin-8-amine**, covering its physicochemical properties, structural elucidation via spectroscopic methods, and purity assessment using chromatography.

Physicochemical Properties

A foundational step in characterization involves determining the basic physical and chemical properties of the compound. This data is crucial for handling, storage, and selecting appropriate analytical conditions.

Property	Value	Source(s)
Chemical Structure	 The image you are requesting does not exist or is no longer available. imgur.com	ChemShuttle
Molecular Formula	C ₉ H ₇ BrN ₂	PubChem[2]
Molecular Weight	223.07 g/mol	PubChem[2]
Appearance	Pale yellow solid	ChemShuttle
Solubility	Low solubility in water; soluble in polar organic solvents like DMSO and acetonitrile.	ChemShuttle
Storage Conditions	Store in a cool, dry place (<5°C) under a nitrogen atmosphere to prevent oxidation.	ChemShuttle

Analytical Characterization Workflow

A systematic approach ensures all critical quality attributes of the compound are assessed. The following workflow outlines the logical sequence of analytical techniques employed for comprehensive characterization.

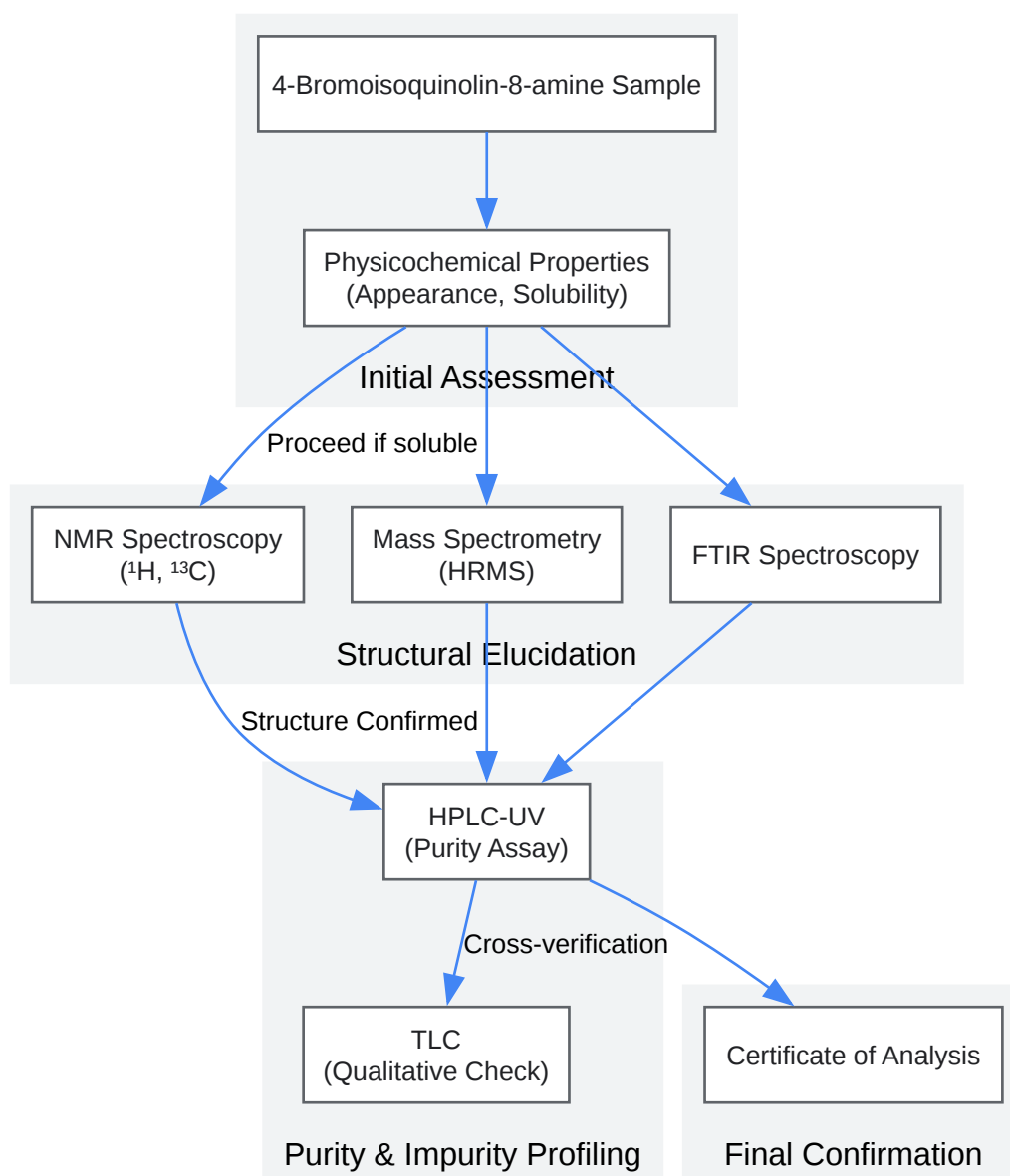


Figure 1: Overall Analytical Workflow

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Caption: Figure 1: Overall Analytical Workflow.

Spectroscopic Methods for Structural Elucidation

Spectroscopic analysis provides unambiguous confirmation of the molecular structure. A combination of NMR, Mass Spectrometry, and FTIR is essential for a complete structural assignment.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Principle: NMR spectroscopy is the most powerful technique for determining the carbon-hydrogen framework of an organic molecule. ^1H NMR provides information on the number, environment, and connectivity of protons, while ^{13}C NMR details the carbon skeleton.

Protocol:

- Sample Preparation:
 - Accurately weigh 5-10 mg of the sample for ^1H NMR and 20-50 mg for ^{13}C NMR.[3] The larger sample size for ^{13}C NMR is necessary due to the low natural abundance of the ^{13}C isotope.[3]
 - Select a suitable deuterated solvent where the sample is fully soluble (e.g., DMSO- d_6 or CDCl_3).
 - Dissolve the sample in 0.6-0.7 mL of the solvent in a clean vial.
 - Transfer the solution to a 5 mm NMR tube.
 - Add a small amount of Tetramethylsilane (TMS) as an internal standard ($\delta = 0.00$ ppm) for chemical shift referencing.[3]
- Instrument Setup (400 MHz Spectrometer or higher):
 - Tune and shim the probe to ensure magnetic field homogeneity.
 - Acquire the ^1H NMR spectrum. Typically, 16-32 scans are sufficient.
 - Acquire the ^{13}C NMR spectrum. A larger number of scans (e.g., 1024 or more) will be required to achieve an adequate signal-to-noise ratio.
- Data Processing:

- Apply Fourier transformation, phase correction, and baseline correction to the acquired Free Induction Decays (FIDs).
- Calibrate the spectra using the TMS signal at 0.00 ppm.
- Integrate the peaks in the ^1H spectrum and assign chemical shifts and coupling constants.
- Assign the chemical shifts in the ^{13}C spectrum.

Expected Data: Note: Specific spectral data for **4-Bromoisoquinolin-8-amine** is not readily available in public literature. The data below is predicted based on the known spectra of 4-bromoisoquinoline and the expected electronic effects of the $-\text{NH}_2$ group.

Table 1: Predicted ^1H and ^{13}C NMR Data

Nucleus	Predicted Chemical Shift (δ , ppm)	Multiplicity	Notes
^1H NMR	~5.0 - 6.0	Broad singlet	Amine protons ($-\text{NH}_2$). Shift is solvent-dependent.
	~7.0 - 8.5	Multiplets/Doublets	Aromatic protons on the isoquinoline ring. The electron-donating amine group will shift ortho/para protons upfield.
^{13}C NMR	~110 - 155	-	Aromatic carbons. The carbon attached to the amine group will be significantly shielded.

| | ~120 | - | Carbon bearing the bromine atom (C-Br). |

Reference data for the parent compound, 4-bromoisoquinoline, shows ^1H NMR signals at δ 9.17 (s, 1H), 8.72 (s, 1H), 8.17-8.15 (m, 1H), 7.98 (d, 1H), 7.84-7.81 (m, 1H), and 7.70-7.67 (m, 1H) in CDCl_3 .^[4] The addition of the 8-amino group is expected to cause upfield shifts for protons in its vicinity.

Mass Spectrometry (MS)

Principle: High-Resolution Mass Spectrometry (HRMS) provides the exact molecular weight of a compound, allowing for the determination of its elemental composition. A key feature for bromo-compounds is the characteristic isotopic pattern of bromine (^{79}Br and ^{81}Br), which exists in an approximate 1:1 natural abundance.^{[3][5]} This results in two molecular ion peaks ($[\text{M}]^+$ and $[\text{M}+2]^+$) of nearly equal intensity.^[5]

Protocol (Electrospray Ionization - ESI):

- Sample Preparation: Prepare a dilute solution of the sample (~1 mg/mL) in a suitable solvent like acetonitrile or methanol.
- Instrument Setup (Q-TOF or Orbitrap):
 - Calibrate the mass spectrometer using a known standard.
 - Set the ionization mode to positive ESI ($[\text{M}+\text{H}]^+$).
 - Infuse the sample solution at a low flow rate (e.g., 5-10 $\mu\text{L}/\text{min}$).
- Data Acquisition: Acquire the mass spectrum over a relevant m/z range (e.g., 100-500 amu).

Expected Data:

Table 2: Expected HRMS Data

Ion	Calculated m/z	Isotope	Expected Intensity Ratio
$[\text{M}+\text{H}]^+$	222.9869	$\text{C}_9\text{H}_8^{79}\text{BrN}_2^+$	~1

| $[\text{M}+2+\text{H}]^+$ | 224.9849 | $\text{C}_9\text{H}_8^{81}\text{BrN}_2^+$ | ~1 |

Fourier-Transform Infrared (FTIR) Spectroscopy

Principle: FTIR spectroscopy identifies the functional groups within a molecule by measuring the absorption of infrared radiation, which corresponds to specific molecular vibrations.^[6] It is a rapid and reliable technique for confirming the presence of key structural motifs.

Protocol (Attenuated Total Reflectance - ATR):

- Sample Preparation: Place a small amount of the solid sample directly onto the ATR crystal. No further preparation is needed.^[6]
- Instrument Setup:
 - Record a background spectrum of the clean, empty ATR crystal.
 - Apply pressure to ensure good contact between the sample and the crystal.
- Data Acquisition: Collect the sample spectrum, typically by co-adding 16 to 32 scans in the mid-IR range (4000 cm^{-1} to 400 cm^{-1}).^[3]

Expected Data:

Table 3: Characteristic FTIR Absorption Bands

Wavenumber (cm^{-1})	Vibration Type	Functional Group
3450 - 3250	N-H stretch (symmetric & asymmetric)	Primary Amine ($-\text{NH}_2$) ^[7]
3100 - 3000	C-H stretch	Aromatic Ring
1650 - 1550	C=C and C=N stretch	Aromatic/Heterocyclic Rings
1640 - 1560	N-H bend	Primary Amine ($-\text{NH}_2$)
1335 - 1250	C-N stretch	Aromatic Amine

| 600 - 500 | C-Br stretch | Bromo-aromatic |

Chromatographic Methods for Purity Assessment

Chromatography is essential for determining the purity of the compound and identifying any potential impurities from the synthesis process.

High-Performance Liquid Chromatography (HPLC)

Principle: Reverse-phase HPLC (RP-HPLC) is the gold standard for purity analysis of small organic molecules. It separates compounds based on their differential partitioning between a non-polar stationary phase and a polar mobile phase.

Workflow for HPLC Analysis:

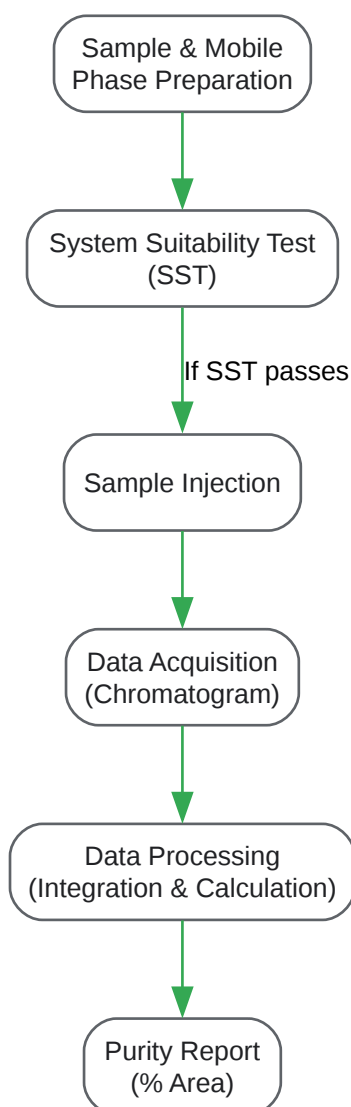


Figure 2: HPLC Purity Analysis Workflow

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Sources

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